

Application of PYR14-TFSI in Dual-Graphite Batteries: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: PYR14-TFSI

CAS No.: 223437-11-4

Cat. No.: B1250298

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the utilization of N-butyl-N-methylpyrrolidinium bis(trifluoromethanesulfonyl)imide (**PYR14-TFSI**) as an ionic liquid electrolyte in dual-graphite batteries. Dual-graphite batteries, which employ graphite as both the anode and cathode material, are a promising energy storage technology, and the choice of electrolyte is critical to their performance.

Introduction

Dual-graphite or dual-carbon cells are electrochemical energy storage devices where both the negative and positive electrodes are based on graphite.^[1] During charging, lithium cations intercalate into the graphite anode, while TFSI⁻ anions from the electrolyte intercalate into the graphite cathode. The high operating potential of the graphite cathode, which can exceed 5 V vs. Li/Li⁺, necessitates electrolytes with high oxidative stability.^[1] **PYR14-TFSI**, a room-temperature ionic liquid, exhibits a wide electrochemical stability window and non-flammability, making it a suitable candidate for this application.^[2]

However, the successful implementation of **PYR14-TFSI** in dual-graphite cells often requires the use of additives to form a stable solid electrolyte interphase (SEI) on the graphite anode.[1] [3] This SEI layer is crucial for preventing the co-intercalation of pyrrolidinium cations (Pyr14⁺) and subsequent exfoliation of the graphite structure, which can lead to rapid capacity decay.[3] [4] Ethylene sulfite (ES) has been identified as an effective SEI-forming additive in combination with **PYR14-TFSI** and a lithium salt like lithium bis(trifluoromethanesulfonyl)imide (LiTFSI).[1][3]

Data Presentation

The following tables summarize the key performance data of **PYR14-TFSI**-based electrolytes in dual-graphite batteries as reported in the literature.

Table 1: Electrochemical Performance of **PYR14-TFSI** based Electrolytes in Dual-Graphite Cells

Electrolyte Composition	Additive	Discharge Capacity (mAh g ⁻¹)	Coulombic Efficiency (%)	Cycling Stability	Reference
Pyr14TFSI-LiTFSI	None	50	-	-	[1]
Pyr14TFSI-LiTFSI	Ethylene Sulfite (ES)	97	-	-	[1]
Pyr14TFSI-LiTFSI	2 wt% ES	121 (at 10 mA g ⁻¹)	55.9 (1st cycle), 91.5 (2nd), 94.7 (3rd)	50 mAh g ⁻¹ at 500 mA g ⁻¹ for 500 cycles	[3]
Pyr14TFSI-LiTFSI	2 wt% ES	74 (after 500 cycles at 50 mA g ⁻¹)	-	Stable for 500 cycles	[3]
Py14TFSI/LiTFSI	Ethylene Sulfite (ES)	~50 (after 500 cycles)	-	Stable over 500 cycles	[2]

Table 2: Physicochemical Properties of **PYR14-TFSI**

Property	Value	Temperature (°C)	Reference
Ionic Conductivity	~2.0 mS/cm	20	
Ionic Conductivity	~7.0 mS/cm	60	[4]
Onset of Decomposition	~350-385	-	[4]
Electrochemical Stability Window	Up to 5 V	Room Temperature	

Experimental Protocols

This section provides detailed protocols for the preparation of the electrolyte, assembly of a dual-graphite coin cell, and electrochemical characterization.

Electrolyte Preparation

Materials:

- N-butyl-N-methylpyrrolidinium bis(trifluoromethanesulfonyl)imide (**PYR14-TFSI**), battery grade
- Lithium bis(trifluoromethanesulfonyl)imide (LiTFSI), battery grade
- Ethylene sulfite (ES), battery grade
- Anhydrous solvent (e.g., dimethyl carbonate, DMC) for dissolving LiTFSI if needed
- Argon-filled glovebox with H₂O and O₂ levels < 1 ppm

Procedure:

- Inside an argon-filled glovebox, dry all glassware and equipment in a vacuum oven at 120 °C for at least 12 hours prior to use.
- Prepare the desired electrolyte composition. For a typical electrolyte, mix **PYR14-TFSI** and LiTFSI in a specific molar ratio (e.g., 9:1 by mole). If LiTFSI is in solid form, it can be directly

dissolved in **PYR14-TFSI** with gentle stirring and heating (e.g., 60 °C) until a homogeneous solution is obtained.

- Add the SEI-forming additive, ethylene sulfite (ES), to the **PYR14-TFSI**/LiTFSI mixture. A common concentration is 2 wt%.
- Stir the final electrolyte mixture for several hours to ensure homogeneity.
- Store the prepared electrolyte in a tightly sealed container inside the glovebox.

Dual-Graphite Coin Cell Assembly (CR2032)

Materials:

- Graphite anode (e.g., MCMB, CGP-A12) coated on a copper foil current collector
- Graphite cathode (e.g., synthetic graphite, KS6L) coated on an aluminum foil current collector
- Celgard separator (e.g., Celgard 3401)
- **PYR14-TFSI** based electrolyte (prepared as in 3.1)
- CR2032 coin cell components (casings, spacers, springs)
- Crimping machine for CR2032 coin cells
- Micropipette

Procedure:

- Transfer all components into an argon-filled glovebox.
- Cut the graphite anode, graphite cathode, and separator into circular discs of appropriate diameters (e.g., anode: 15 mm, cathode: 14 mm, separator: 16 mm).
- Place the cathode disc in the center of the bottom coin cell casing.

- Using a micropipette, dispense a small amount of the electrolyte (e.g., 20-40 μL) onto the cathode to wet it.
- Place the separator disc on top of the wetted cathode.
- Add another small drop of electrolyte onto the separator.
- Place the anode disc on top of the separator.
- Add a final small drop of electrolyte onto the anode.
- Place a spacer and a spring on top of the anode.
- Carefully place the top casing and crimp the coin cell using a crimping machine to ensure a hermetic seal.
- Let the assembled cell rest for several hours to ensure complete wetting of the electrodes and separator with the electrolyte.

Electrochemical Characterization

Equipment:

- Battery cycler/potentiostat


Procedure:

- Formation Cycles:
 - Perform the initial charge/discharge cycles at a low current rate (e.g., C/20 or 10 mA g^{-1}).
[2][3]
 - The first cycle is crucial for the formation of a stable SEI layer, especially when using an additive like ES.[3] A lower coulombic efficiency is expected in the first cycle.[3]
 - Typically, 2-3 formation cycles are performed.[2]
- Galvanostatic Cycling:

- Cycle the cell between defined voltage limits (e.g., 3.0 V to 5.1 V or 5.2 V).[2][5]
- Perform cycling at various C-rates (e.g., from C/10 to 2C) to evaluate the rate capability.
- Long-term cycling is performed at a moderate rate (e.g., C/2 or 50 mA g⁻¹) for hundreds of cycles to assess the cycling stability.[2][3]
- Data to Collect:
 - Charge and discharge capacities (mAh g⁻¹)
 - Coulombic efficiency (%) for each cycle
 - Voltage profiles (Voltage vs. Capacity)


Visualizations

The following diagrams illustrate the key processes and workflows involved in the application of **PYR14-TFSI** in dual-graphite batteries.

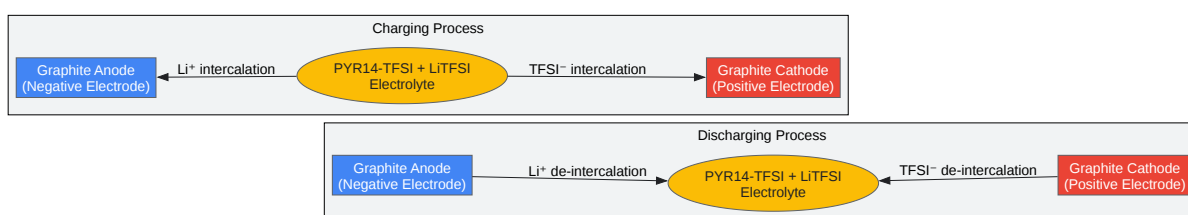


[Click to download full resolution via product page](#)

Caption: Mechanism of a dual-graphite battery during charging and discharging.

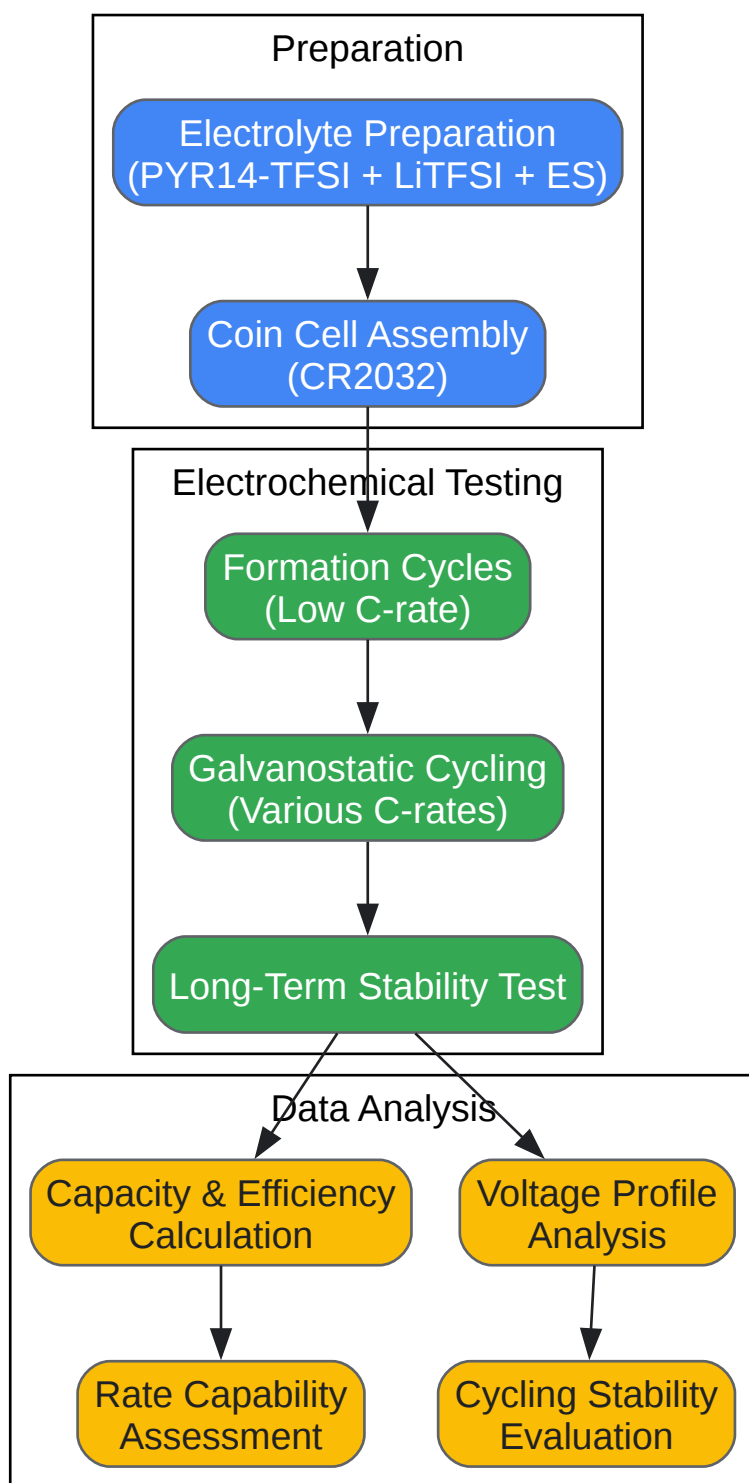

[Click to download full resolution via product page](#)

Caption: Experimental workflow for testing **PYR14-TFSI** in dual-graphite batteries.

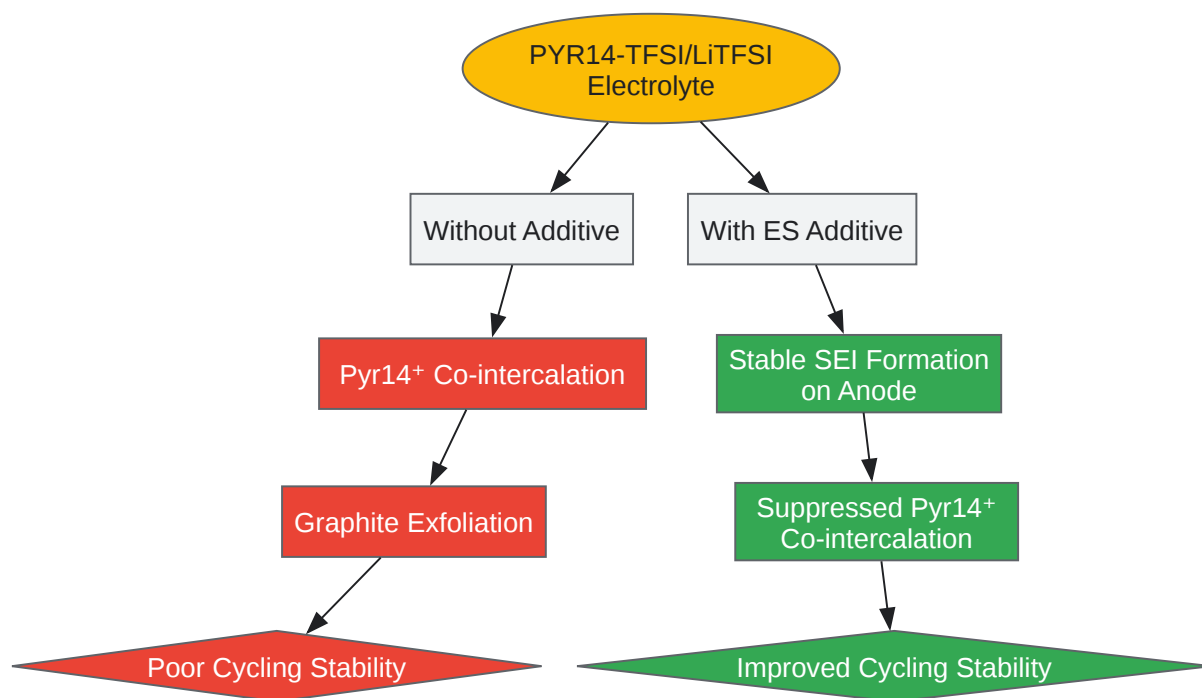

[Click to download full resolution via product page](#)

Caption: Logical relationship of SEI formation for battery performance.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dual-graphite cells based on the reversible intercalation of bis(trifluoromethanesulfonyl)imide anions from an ionic liquid electrolyte - Energy & Environmental Science (RSC Publishing) [pubs.rsc.org]
- 2. Ionic Liquids for Rechargeable Batteries [sigmaaldrich.com]

- [3. researchgate.net \[researchgate.net\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Application of PYR14-TFSI in Dual-Graphite Batteries: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1250298/docs#application-of-pyr14-tfsi-in-dual-graphite-batteries-application-notes-and-protocols\]](https://www.benchchem.com/product/b1250298/docs#application-of-pyr14-tfsi-in-dual-graphite-batteries-application-notes-and-protocols)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

